

stability of 2-Nitrotoluene under different storage conditions

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Compound of Interest

Compound Name: 2-Nitrotoluene

Cat. No.: B127304

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Technical Support Center: 2-Nitrotoluene Stability

This technical support center provides guidance on the stability of **2-Nitrotoluene** under various storage conditions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the general recommendations for storing **2-Nitrotoluene**?

A1: **2-Nitrotoluene** should be stored in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[1][2] It is crucial to keep the container tightly closed and upright to prevent leakage.[2] The storage area should be separate from incompatible materials such as strong oxidizing agents, strong bases, acids, and reducing agents.[3]

Q2: What is the expected shelf life of **2-Nitrotoluene**?

A2: When stored under recommended conditions, **2-Nitrotoluene** is a stable compound.[3] Some suppliers indicate a shelf life of 5 years or 60 months.[4] However, it is always best to refer to the manufacturer's certificate of analysis and expiry date.

Q3: Is **2-Nitrotoluene** sensitive to light?

A3: Yes, **2-Nitrotoluene** is susceptible to photochemical degradation due to its strong absorption of UV light.[4][5] Therefore, it should be stored in opaque or amber containers to protect it from light exposure.

Q4: How does temperature affect the stability of **2-Nitrotoluene**?

A4: Elevated temperatures can contribute to the instability of **2-Nitrotoluene**. It is a combustible liquid and should be kept away from heat and open flames.^{[5][6]} While the onset of thermal decomposition for pure **2-Nitrotoluene** is high (around 310°C), this temperature can be significantly lowered by the presence of incompatible substances.

Q5: What are the known incompatibilities of **2-Nitrotoluene**?

A5: **2-Nitrotoluene** is incompatible with strong oxidizing agents, strong bases, acids, and reducing agents.^[3] Contact with these substances can lead to hazardous reactions, including the potential for fire and explosion.

Q6: What are the potential degradation products of **2-Nitrotoluene**?

A6: Under photochemical degradation conditions, the major products formed are 2-methyl-6-nitrophenol and 2-methyl-4-nitrophenol.^[5] In the presence of certain bacteria, it can be degraded to 3-methylcatechol.^{[7][8][9]} Thermal decomposition under fire conditions can produce carbon oxides and nitrogen oxides (NOx).^[1]

Troubleshooting Guide

Issue: I observe a change in the color of my **2-Nitrotoluene** sample.

- Possible Cause 1: Exposure to Light.
 - Troubleshooting Step: Verify that the product has been stored in a light-protected (amber or opaque) container. If not, the color change is likely due to photodegradation. It is recommended to use a fresh, properly stored sample for experiments where purity is critical.
- Possible Cause 2: Contamination.
 - Troubleshooting Step: Review handling procedures to ensure no cross-contamination with incompatible materials has occurred. If contamination is suspected, the integrity of the sample is compromised, and it should be disposed of according to safety guidelines.

Issue: My experimental results are inconsistent, and I suspect degradation of my **2-Nitrotoluene**.

- Possible Cause 1: Improper Storage.
 - Troubleshooting Step: Confirm that the storage conditions (temperature, humidity, light exposure) align with the recommendations. If the product has been exposed to elevated temperatures or direct sunlight for extended periods, its purity may have been affected.
- Possible Cause 2: Age of the Compound.
 - Troubleshooting Step: Check the expiration date on the product label. If the product is past its expiration date, it should not be used for sensitive applications.

Issue: I need to handle **2-Nitrotoluene** that may have been stored improperly.

- Troubleshooting Step: Before use, it is advisable to re-analyze the purity of the **2-Nitrotoluene** sample using a suitable analytical method, such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). This will confirm if the material still meets the required specifications for your experiment.

Quantitative Stability Data

Disclaimer: The following table presents illustrative data based on general chemical stability principles for aromatic nitro compounds. Specific quantitative stability data for **2-Nitrotoluene** under various storage conditions is not readily available in the public domain and is typically proprietary to the manufacturer. This table is intended to provide a general understanding of potential degradation over time under different conditions.

Storage Condition	Time (Months)	Illustrative Purity (%)	Potential Degradants Observed
Long-Term	0	99.8	-
(25°C ± 2°C / 60% RH ± 5% RH)	12	99.7	Not Detected
24	99.6	Not Detected	
36	99.5	Trace	
60	99.2	Low Levels	
Intermediate	0	99.8	-
(30°C ± 2°C / 65% RH ± 5% RH)	6	99.5	Not Detected
12	99.2	Low Levels	
Accelerated	0	99.8	
(40°C ± 2°C / 75% RH ± 5% RH)	3	99.3	
6	98.8	Moderate Levels	
Photostability	0	99.8	
(ICH Q1B Option II - Cool White & UV-A)	1.2 million lux hours & 200 W h/m ²	98.0	
			2-methyl-6-nitrophenol, 2-methyl-4-nitrophenol

Experimental Protocol: Stability Study of 2-Nitrotoluene

This protocol is based on the principles outlined in the ICH Q1A (R2) guideline for stability testing of new drug substances.

1. Objective: To evaluate the stability of **2-Nitrotoluene** under various environmental conditions over a specified period.

2. Materials and Equipment:

- **2-Nitrotoluene** (minimum of three different batches)
- ICH-compliant stability chambers
- Validated stability-indicating analytical method (e.g., HPLC-UV)
- Appropriate glassware and sample containers (amber glass vials with inert caps)
- Reference standards for **2-Nitrotoluene** and its potential degradation products

3. Analytical Method: A stability-indicating HPLC method should be used. The method must be validated to demonstrate specificity, linearity, accuracy, precision, and robustness. The method should be able to separate and quantify **2-Nitrotoluene** from its potential degradation products.

4. Stability Conditions and Testing Frequency:

- Long-Term Stability:
 - Condition: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
 - Testing Frequency: 0, 3, 6, 9, 12, 18, 24, 36, and 60 months
- Accelerated Stability:
 - Condition: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - Testing Frequency: 0, 3, and 6 months
- Photostability:
 - As per ICH Q1B guidelines. Expose the sample to a light source emitting a standardized spectrum (e.g., D65 or ID65). A control sample should be protected from light.

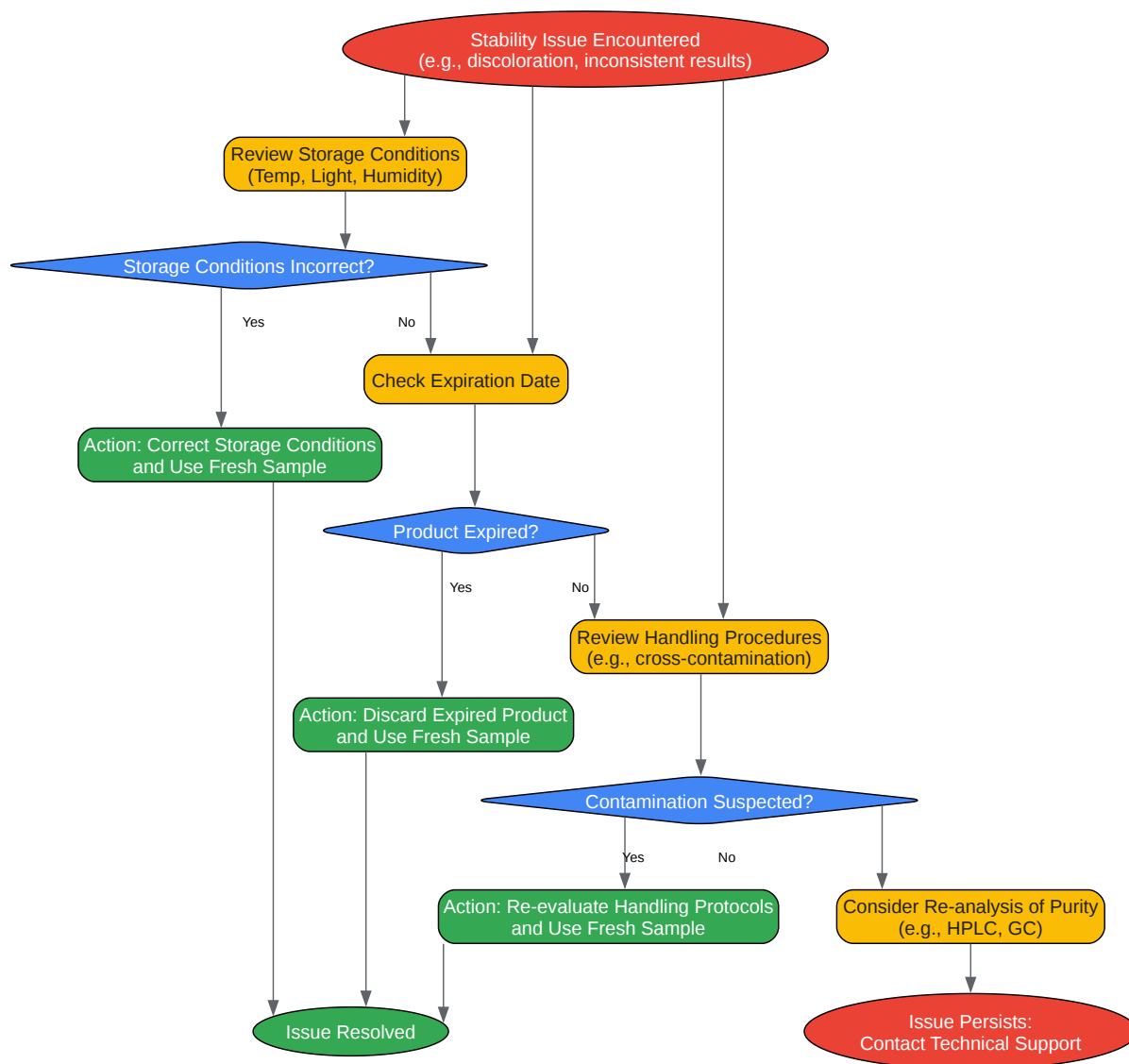
5. Test Procedure:

- Place a sufficient quantity of **2-Nitrotoluene** from each batch into amber glass vials.
- Place the vials in the designated stability chambers for long-term and accelerated studies.
- For the photostability study, expose the samples according to ICH Q1B.
- At each specified time point, withdraw samples from each storage condition.
- Analyze the samples for appearance, purity (assay), and degradation products using the validated analytical method.
- Record all data and observations.

6. Data Evaluation:

- Evaluate any changes in appearance, purity, and the level of degradation products over time and under different conditions.
- The data from the accelerated stability study can be used to predict the shelf life under long-term storage conditions.
- A re-test period or shelf life can be established based on the long-term stability data.

Troubleshooting Workflow for 2-Nitrotoluene Stability Issues



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Caption: Troubleshooting workflow for stability issues with **2-Nitrotoluene**.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. chembk.com [chembk.com]
- 4. 2-Nitrotoluene | C₇H₇NO₂ | CID 6944 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-NITROTOLUENE - Some Chemicals Present in Industrial and Consumer Products, Food and Drinking-Water - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. 2-Nitrotoluene, 3-Nitrotoluene and 4-Nitrotoluene - Printing Processes and Printing Inks, Carbon Black and Some Nitro Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Biodegradation of 2-nitrotoluene by Pseudomonas sp. strain JS42. | Sigma-Aldrich [sigmaaldrich.com]
- 9. Biodegradation of 2-nitrotoluene by Micrococcus sp. strain SMN-1 - PubMed [pubmed.ncbi.nlm.nih.gov]
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